

3-MA's Role & Key Neuroprotective Pathways

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Compound Focus: 3-Methyladenine

CAS No.: 5142-23-4

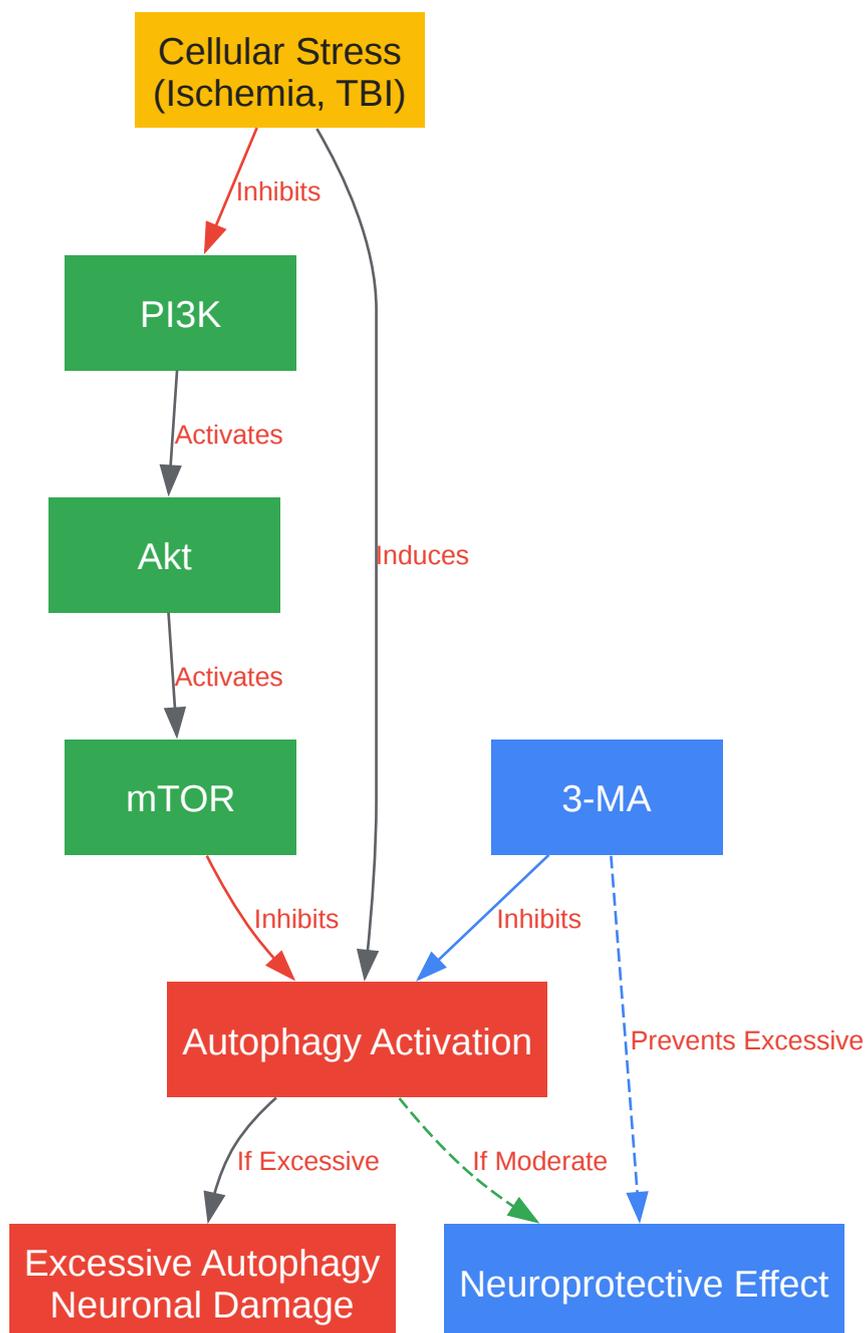
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Aspect	Details from Search Results
3-MA Role	Established as an autophagy inhibitor [1] [2]. In pancreatic cancer, it exhibits antitumor effects linked to Perp gene inhibition , though this is not a neuroprotective context [2].
Autophagy Context	In brain injuries like ischemic stroke and traumatic brain injury (TBI), neuronal autophagy has a bidirectional role . Moderate autophagy is neuroprotective, while excessive autophagy exacerbates damage [1] [3]. 3-MA is used to inhibit excessive autophagic activity [1].
Key Pathway (PI3K/Akt/mTOR)	A primary signaling pathway regulating autophagy. Inhibition of mTOR promotes autophagy. In TBI, the PI3K/Akt/mTOR pathway is significantly inhibited, leading to increased autophagy; activating this pathway can inhibit excessive autophagy and provide neuroprotection [3].

Autophagy Regulation & 3-MA Mechanism

The following diagram illustrates the core autophagy pathway and the reported, though not fully detailed, interaction point of 3-MA.



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Diagram of 3-MA's reported role in inhibiting autophagy. The precise molecular target of 3-MA in neurons is not specified in the search results.

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References

1. Bidirectional Regulation of Neuronal Autophagy in ... [pubmed.ncbi.nlm.nih.gov]
2. Anticachectic regulator analysis reveals Perp-dependent ... [insight.jci.org]
3. Research Progress on Regulating Autophagy in Traditional ... [pmc.ncbi.nlm.nih.gov]

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